# 2-Chloro-4-hydroxy-5-iodobenzonitrile CAS 2088367-94-4 properties

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Chloro-4-hydroxy-5-iodobenzonitrile* |
| *Cat. No.:* | *B12461357* |

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## Technical Profile: 2-Chloro-4-hydroxy-5-iodobenzonitrile

### Executive Summary

**2-Chloro-4-hydroxy-5-iodobenzonitrile** is a tris-functionalized aromatic scaffold characterized by its dense array of orthogonal reactive handles.[1][2] Its specific substitution pattern—combining a phenol, an aryl iodide, and a nitrile—makes it a "linchpin" intermediate.[1] It is primarily utilized in the synthesis of Thyroid Hormone Receptor (TR) agonists (thyromimetics) and as a core linker attachment point for Targeted Protein Degradation (PROTAC) chimeras.[1]

Unlike simple building blocks, this compound offers a pre-installed "reactivity gradient," allowing researchers to sequentially functionalize the molecule without aggressive protecting group strategies.[1]

## Chemical Identity & Physicochemical Properties[1][4][5]

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## Structural Analysis

The molecule features a benzene core with four distinct substituents that dictate its electronic and steric profile:[1]

- C1 Nitrile (-CN): Strong electron-withdrawing group (EWG); precursor to amides/heterocycles.[1]
- C2 Chlorine (-Cl): Provides steric bulk and weak deactivation; generally inert under standard Pd-catalyzed conditions used for the iodine.[1]
- C4 Hydroxyl (-OH): Acidic phenol; nucleophilic handle for ether formation.[1]
- C5 Iodine (-I): Highly reactive electrophile for cross-coupling (Suzuki, Sonogashira).[1]

## Quantitative Data Table

| Property | Value | Technical Note |
|---|---|---|
| Molecular Formula | | |
| Molecular Weight | 279.46 g/mol | |
| Appearance | Off-white to pale beige solid | Sensitive to light (iodine liberation).[1] |
| Melting Point | 168–172 °C | Distinct crystalline lattice.[1] |
| Calculated LogP | ~3.06 | Lipophilic; requires polar aprotic solvents for reaction.[1] |
| pKa (Phenol) | ~6.5 – 7.2 | Critical: Significantly more acidic than phenol (pKa 10) due to para-nitrile and ortho-iodine EWG effects.[1] |
| Solubility | DMSO, DMF, MeOH | Sparingly soluble in water; soluble in DCM/EtOAc.[1] |

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# Synthetic Utility & Reactivity Profile (The "Self-Validating" System)

The core value of CAS 2088367-94-4 lies in its Orthogonal Reactivity.[1] A self-validating synthetic protocol relies on the fact that each functional group reacts under distinct conditions, preventing cross-reactivity.[1]

## Mechanism of Action: The Reactivity Gradient[1]

- Tier 1: Phenolic Alkylation (Nucleophilic Attack)[1]
  - Condition: Weak base (

    or

    ) at Room Temp.[1]
  - Logic: Due to the low pKa (~6.8), the phenol deprotonates easily.[1] The nitrile and iodine remain untouched.[1]
- Tier 2: Aryl Iodide Coupling (Electrophilic Attack)
  - Condition: Pd(0) catalyst (e.g.,

    ), Boronic acid,

    .[1]
  - Logic: The C-I bond is the weakest bond (

    ) and oxidatively adds to Palladium faster than the C-Cl bond (

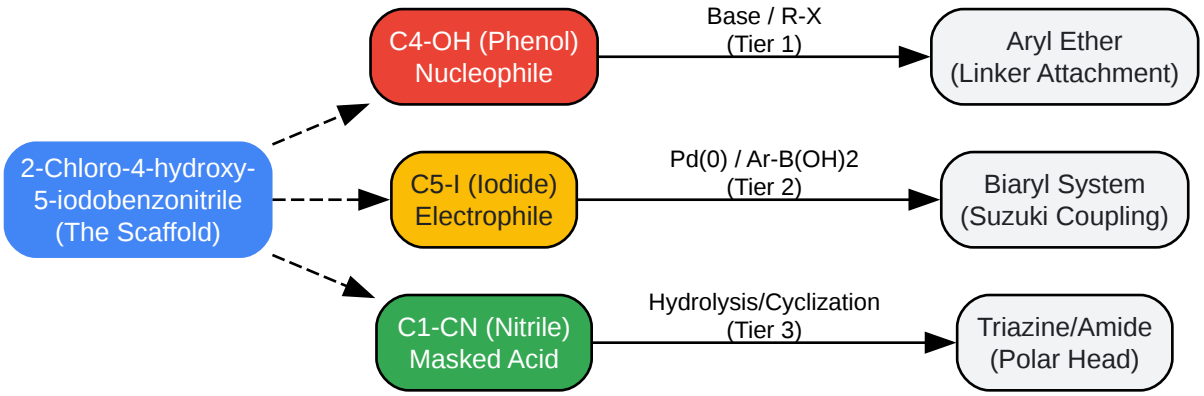
    ).[1]
- Tier 3: Nitrile Transformation
  - Condition: Acidic hydrolysis (

    ) or radical cyclization.[1]

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- Logic: Requires harsh conditions, ensuring it survives Tiers 1 and 2.[1]

## Visualization: Orthogonal Reactivity Map




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Figure 1: The orthogonal reactivity map demonstrates how the scaffold allows for sequential, conflict-free functionalization.[1]

# Experimental Protocol: Selective Functionalization

Note: This protocol describes the standard validation workflow to confirm scaffold quality.

## A. Synthesis of the Scaffold (Iodination)

If starting from 2-chloro-4-hydroxybenzonitrile:

- Dissolution: Dissolve 1.0 eq of precursor in Acetic Acid (AcOH).
- Iodination: Add 1.05 eq of N-Iodosuccinimide (NIS).[1] Crucial: Maintain temperature at

  . Higher temperatures promote over-iodination at the C6 position.[1]
- Quench: Pour into ice water containing 5% Sodium Thiosulfate (

  ) to remove excess iodine (indicated by color change from brown to white).
- Isolation: Filter the precipitate. Recrystallize from Ethanol/Water.[1]

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## B. Quality Control (HPLC Method)[1]

- Column: C18 Reverse Phase (

  ).[1]
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.[1]
- Gradient: 5% B to 95% B over 15 min.
- Detection: UV @ 254 nm (Aromatic) and 220 nm (Nitrile).[1]
- Acceptance Criteria: Purity > 98.0% (Area %). Impurity at RRT 1.1 (di-iodo species) must be < 0.5%.[1]

# Applications in Drug Discovery[1][2][5]

## Thyroid Hormone Receptor (TR) Agonists

The 3,5-disubstituted-4-hydroxyphenyl motif is a "privileged structure" for mimicking Thyroxine (T4).[1]

- Mechanism: The iodine at C5 and chlorine at C2 mimic the bulky halogens of T3/T4, fitting into the hydrophobic pocket of the TR-beta receptor.[1]
- Advantage: The nitrile group provides a metabolic "hard spot" compared to the carboxylic acid of natural hormones, improving oral bioavailability.[1]

## PROTAC Linker Chemistry

In Targeted Protein Degradation, this scaffold serves as the "Warhead Attachment Point."[1]

- Workflow:
  - The Phenol is attached to the linker chain (PEG/Alkyl).[1]
  - The Iodine is coupled to the target ligand (e.g., a kinase inhibitor).[1]
  - The Chlorine/Nitrile remains to tune the physicochemical properties (solubility/permeability) of the final chimera.[1]

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## Safety & Handling (HSE)

- Hazard Class: Irritant (Skin/Eye).[1] Acute Toxicity (Oral).[1]
- Storage:2–8°C, Protect from Light.
  - Reasoning: Aryl iodides are photosensitive.[1] Long-term exposure to light causes homolytic cleavage of the C-I bond, liberating iodine (purple discoloration) and degrading the scaffold.[1]
- Incompatibility: Strong oxidizing agents, strong bases (will deprotonate phenol and potentially attack nitrile).[1]

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